

physical and chemical properties of trimethyloxonium tetrafluoroborate

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Compound of Interest

Compound Name: Trimethyloxonium tetrafluoroborate

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Trimethyloxonium Tetrafluoroborate: A Comprehensive Technical Guide

For Researchers, Scientists, and Drug Development Professionals

Abstract

Trimethyloxonium tetrafluoroborate, often referred to as Meerwein's salt, is a powerful and versatile electrophilic methylating agent widely employed in organic synthesis.[1] Its crystalline, solid nature and high reactivity make it an indispensable tool for the methylation of a diverse range of functional groups, often under mild conditions where traditional alkylating agents fail.
[2][3] This technical guide provides an in-depth overview of the physical and chemical properties of trimethyloxonium tetrafluoroborate, detailed experimental protocols for its synthesis and application, and a summary of its key characteristics to facilitate its effective and safe use in research and development.

Physicochemical Properties

Trimethyloxonium tetrafluoroborate is a white to off-white crystalline solid at room temperature.[4][5][6] It is known for its high reactivity, particularly its sensitivity to moisture, with which it reacts rapidly.[1][7]

Table 1: Physical and Chemical Properties of **Trimethyloxonium Tetrafluoroborate**



Property	Value	References
Molecular Formula	C ₃ H ₉ BF ₄ O	[8][9]
Molecular Weight	147.91 g/mol	[1][5][8][9][10]
Appearance	White to off-white crystalline solid	[4][5][6]
Melting Point	141-143°C (decomposes)[11], ~180°C (decomposes)[3], 179.6–180°C[1], ~200°C[5][8] [12]	[1][2][3][5][8][11][12]
Solubility	Soluble in nitrobenzene, nitromethane, chloroform, hot acetone, and liquid sulfur dioxide. Slightly soluble in dichloromethane. Insoluble in common organic solvents like ether.	[4][5][8][12]
Stability	Moisture-sensitive; reacts violently with water.[7][9] Stable when stored under dry, inert conditions, preferably at low temperatures (-20°C).[3]	[3][7][9]

Note: The reported melting point of **trimethyloxonium tetrafluoroborate** varies, likely due to the rate of heating and the presence of impurities resulting from different preparation methods. [2][11]

Chemical Reactivity and Applications

The primary utility of **trimethyloxonium tetrafluoroborate** lies in its potent electrophilic methylating ability.[4][5] It is considered one of the most powerful commercially available methylating agents, capable of reacting with a wide array of nucleophiles.[1]

Key applications include:



- O-Methylation: Esterification of carboxylic acids[1], and methylation of phenols, enols, and lactones.[2]
- N-Methylation: Alkylation of amides, lactams, and various heterocyclic amines.
- S-Methylation: Conversion of sulfides to sulfonium salts.[2]
- Other Applications: It also serves as a catalyst for the polymerization of cyclic sulfides and ethers.[3][5]

The methylation reaction proceeds via the transfer of a methyl group from the trimethyloxonium cation to the nucleophilic substrate. The reaction is typically carried out in aprotic solvents such as dichloromethane, nitromethane, or liquid sulfur dioxide.[2]

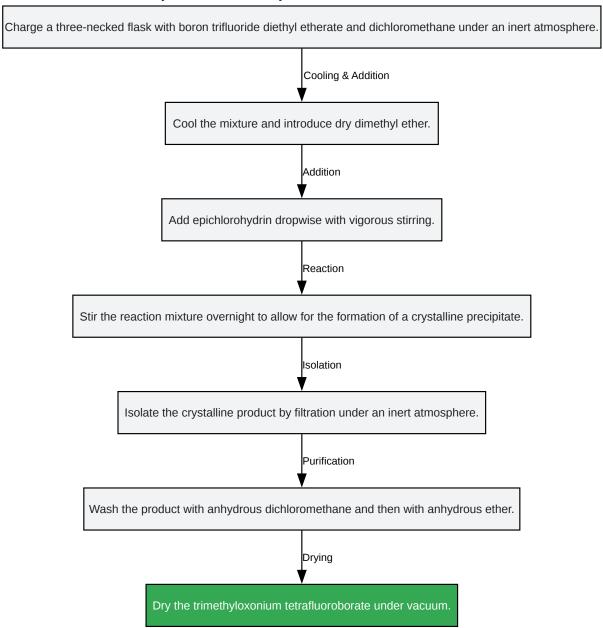
Experimental Protocols Synthesis of Trimethyloxonium Tetrafluoroborate

A common and effective method for the synthesis of **trimethyloxonium tetrafluoroborate** involves the reaction of boron trifluoride etherate with dimethyl ether and epichlorohydrin.[1][2] [3]

Experimental Workflow: Synthesis of Trimethyloxonium Tetrafluoroborate



Synthesis of Trimethyloxonium Tetrafluoroborate



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Caption: A generalized workflow for the synthesis of trimethyloxonium tetrafluoroborate.

Detailed Methodology:



Apparatus: A three-necked flask equipped with a mechanical stirrer, a gas inlet tube, and a condenser fitted with a drying tube. All glassware should be flame-dried and assembled under an inert atmosphere (e.g., nitrogen or argon).

Reagents:

- Boron trifluoride diethyl etherate (BF₃·OEt₂)
- Anhydrous dichloromethane (CH₂Cl₂)
- Dry dimethyl ether ((CH₃)₂O)
- Epichlorohydrin

Procedure:

- The reaction flask is charged with boron trifluoride diethyl etherate and anhydrous dichloromethane under a positive pressure of inert gas.
- The flask is cooled in an ice bath, and dry dimethyl ether is bubbled into the solution with stirring.
- Epichlorohydrin is added dropwise to the stirred solution.
- The reaction mixture is stirred at room temperature overnight, during which time a white crystalline solid precipitates.
- The supernatant is removed via a cannula or by filtration under an inert atmosphere.
- The crystalline solid is washed several times with anhydrous dichloromethane and then with anhydrous diethyl ether to remove any unreacted starting materials and byproducts.
- The resulting white solid, **trimethyloxonium tetrafluoroborate**, is dried under vacuum and stored in a desiccator at low temperature.

General Protocol for Methylation



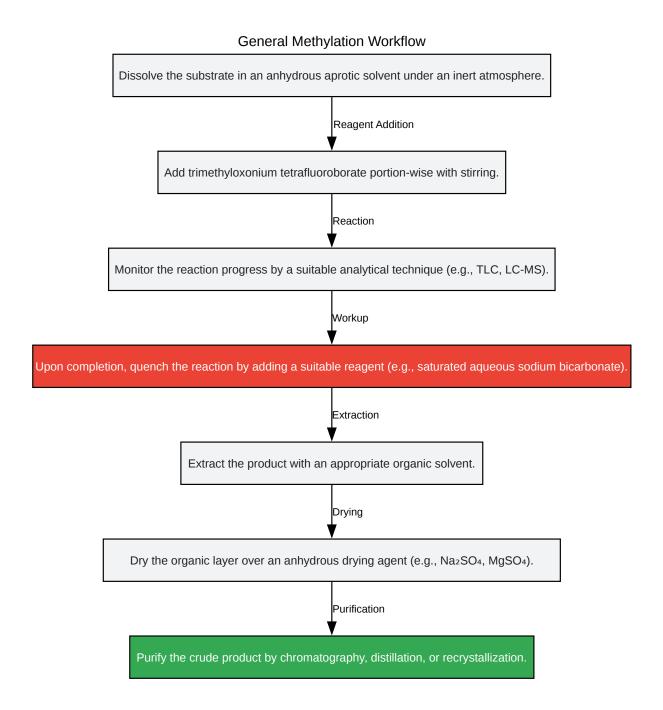




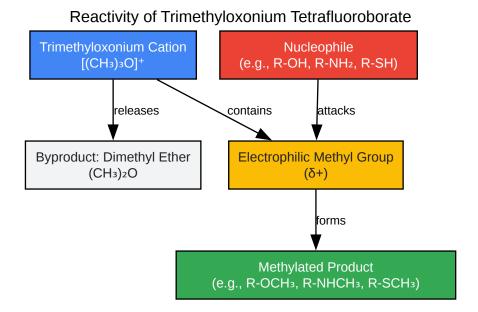
This protocol provides a general guideline for the methylation of a nucleophilic substrate using **trimethyloxonium tetrafluoroborate**.

Experimental Workflow: General Methylation Reaction









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